

Application Notes and Protocols for Cyclohexanemethanol-d11 in Metabolomics Research

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Compound of Interest

Compound Name: Cyclohexanemethanol-d11

Cat. No.: B15558428

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of **Cyclohexanemethanol-d11** as an internal standard in metabolomics research, particularly for the quantitative analysis of cyclohexanemethanol and related cyclic alcohols. Given the limited direct literature on its application, this document infers its utility based on the established principles of stable isotope dilution and the known metabolism of similar compounds.

Application: Quantitative Analysis of Cyclohexanemethanol in Microbial Metabolism Studies

Cyclohexanemethanol-d11 is an ideal internal standard for the accurate quantification of its non-deuterated counterpart, cyclohexanemethanol, in studies investigating microbial degradation or biotransformation of cyclic compounds. Certain yeasts, such as *Candida maltosa* and *Trichosporon mucoides*, are known to biologically oxidize cyclohexanemethanol.

[1] In such studies, precise quantification of the substrate (cyclohexanemethanol) over time is crucial to determine reaction kinetics and metabolic rates.

Principle:

The methodology is based on isotope dilution mass spectrometry (IDMS). A known amount of **Cyclohexanemethanol-d11** is spiked into the biological sample at the earliest stage of preparation. Due to their nearly identical physicochemical properties, the deuterated standard and the native analyte will behave similarly during extraction, derivatization, and chromatographic separation. Any sample loss or variation in instrument response will affect both compounds proportionally. The ratio of the mass spectrometry signal of the analyte to the internal standard is used for accurate quantification.

Hypothetical Quantitative Data

The following table summarizes the expected performance of a GC-MS method for the quantification of cyclohexanemethanol in a yeast culture medium using **Cyclohexanemethanol-d11** as an internal standard. These values are illustrative and should be validated for specific experimental conditions.

Parameter	Value	Description
Limit of Detection (LOD)	0.1 μ M	The lowest concentration of the analyte that can be reliably detected.
Limit of Quantification (LOQ)	0.5 μ M	The lowest concentration of the analyte that can be quantified with acceptable precision and accuracy.
Linear Range	0.5 - 500 μ M	The concentration range over which the method is accurate and precise.
Precision (%RSD)	< 10%	The relative standard deviation of replicate measurements, indicating the reproducibility of the method.
Accuracy (% Recovery)	95 - 105%	The closeness of the measured value to the true value, determined by spiking known concentrations of the analyte into the matrix.

Experimental Protocol: GC-MS Analysis of Cyclohexanemethanol

This protocol describes the quantification of cyclohexanemethanol in a liquid yeast culture medium.

Materials:

- **Cyclohexanemethanol-d11** (Internal Standard Stock Solution: 1 mM in methanol)
- Cyclohexanemethanol (Analyte Standard Stock Solution: 1 mM in methanol)
- Yeast culture samples

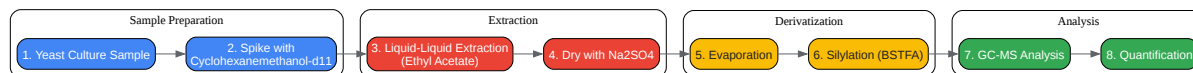
- Ethyl acetate (extraction solvent)
- Anhydrous sodium sulfate
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS) (derivatizing agent)
- Pyridine
- GC-MS system with a suitable capillary column (e.g., DB-5ms)

Procedure:

- Sample Preparation:
 - To a 1 mL aliquot of the yeast culture in a glass centrifuge tube, add 10 μ L of the 1 mM **Cyclohexanemethanol-d11** internal standard stock solution.
 - Vortex briefly to mix.
- Extraction:
 - Add 2 mL of ethyl acetate to the sample.
 - Vortex vigorously for 2 minutes.
 - Centrifuge at 3000 x g for 10 minutes to separate the phases.
 - Carefully transfer the upper organic layer to a clean glass tube.
 - Repeat the extraction with another 2 mL of ethyl acetate and combine the organic layers.
 - Pass the combined organic extract through a small column containing anhydrous sodium sulfate to remove any residual water.
- Derivatization:
 - Evaporate the solvent under a gentle stream of nitrogen at room temperature.

- To the dry residue, add 50 μ L of pyridine and 50 μ L of BSTFA with 1% TMCS.
- Cap the tube tightly and heat at 60°C for 30 minutes.
- Cool to room temperature before GC-MS analysis.
- GC-MS Analysis:
 - Injector Temperature: 250°C
 - Oven Program: Start at 80°C, hold for 2 minutes, then ramp to 250°C at 10°C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - MS Ion Source Temperature: 230°C
 - MS Quadrupole Temperature: 150°C
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM)
 - Monitor characteristic ions for the TMS-derivatized cyclohexanemethanol (e.g., m/z for the non-deuterated analyte).
 - Monitor characteristic ions for the TMS-derivatized **Cyclohexanemethanol-d11** (e.g., m/z for the deuterated standard, which will be higher due to the deuterium atoms).
- Quantification:
 - Construct a calibration curve by analyzing standards containing known concentrations of cyclohexanemethanol and a fixed concentration of **Cyclohexanemethanol-d11**.
 - Plot the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte.
 - Determine the concentration of cyclohexanemethanol in the samples by interpolating their peak area ratios from the calibration curve.

Experimental Workflow Diagram



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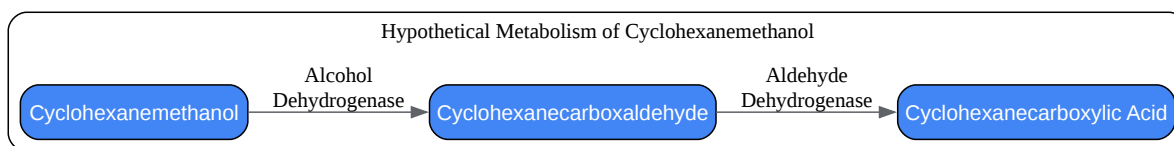
Caption: Workflow for the quantitative analysis of cyclohexanemethanol using **Cyclohexanemethanol-d11** as an internal standard.

Application: Metabolic Profiling of Xenobiotics

Cyclohexanemethanol-d11 can be used in metabolic profiling studies to investigate the fate of xenobiotics containing a cyclohexylmethanol moiety. For instance, the metabolism of compounds like 4-methyl-1-cyclohexanemethanol (4-MCHM), a known environmental contaminant, has been studied.^{[2][3][4]} In such studies, deuterated standards are crucial for accurately quantifying the parent compound and its metabolites in complex biological matrices like plasma, urine, or tissue homogenates.

Hypothetical Metabolic Pathway

The primary metabolic pathway for alicyclic primary alcohols often involves oxidation to the corresponding aldehyde and then to a carboxylic acid.



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Caption: Hypothetical metabolic pathway of cyclohexanemethanol.

Experimental Protocol: LC-MS/MS Analysis of a Cyclohexyl-Containing Drug and its Metabolite

This protocol outlines a method for the simultaneous quantification of a hypothetical drug containing a cyclohexylmethanol group and its carboxylic acid metabolite in human plasma.

Materials:

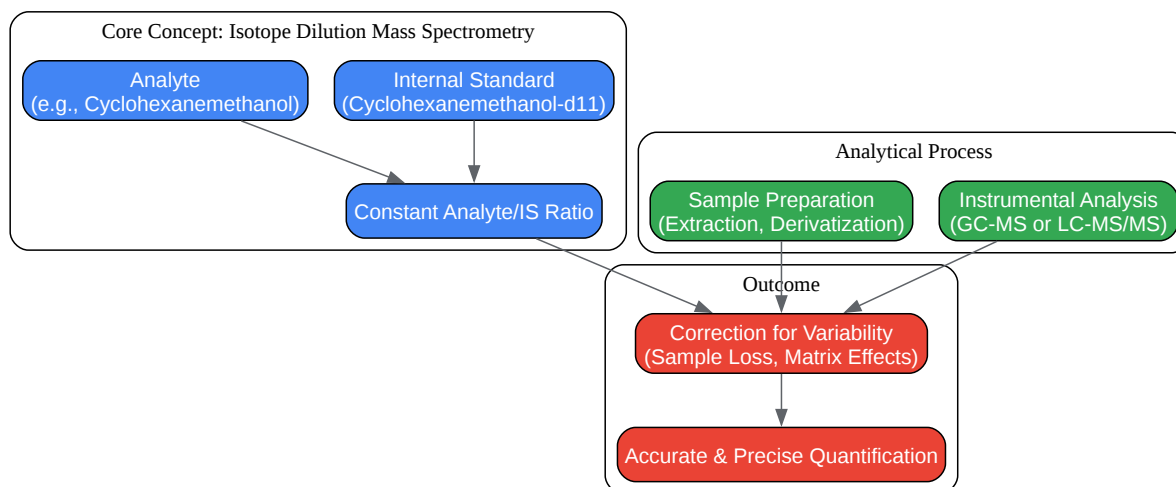
- **Cyclohexanemethanol-d11** (as a potential surrogate internal standard if a deuterated analog of the drug is unavailable)
- Deuterated analog of the carboxylic acid metabolite (if available)
- Human plasma samples
- Acetonitrile
- Formic acid
- LC-MS/MS system with a C18 reversed-phase column

Procedure:

- Sample Preparation (Protein Precipitation):
 - To 100 µL of human plasma in a microcentrifuge tube, add 20 µL of the internal standard working solution (containing **Cyclohexanemethanol-d11** and the deuterated metabolite analog in methanol).
 - Add 300 µL of cold acetonitrile containing 0.1% formic acid to precipitate proteins.
 - Vortex for 1 minute.
 - Centrifuge at 14,000 x g for 10 minutes at 4°C.
 - Transfer the supernatant to a clean vial for LC-MS/MS analysis.

- LC-MS/MS Analysis:
 - Column: C18 reversed-phase (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
 - Gradient: A suitable gradient to separate the parent drug, its metabolite, and the internal standards.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 5 μ L.
 - Mass Spectrometer: Triple quadrupole.
 - Ionization Mode: Electrospray Ionization (ESI), positive or negative mode depending on the analytes.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).
 - Optimize MRM transitions (precursor ion -> product ion) for the parent drug, the metabolite, and the internal standards.
- Quantification:
 - Follow the same quantification strategy as described in the GC-MS protocol, using the peak area ratios of each analyte to its corresponding internal standard.

Logical Relationship Diagram



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Caption: Logical relationship illustrating the principle of using a deuterated internal standard for accurate quantification.

Conclusion

Cyclohexanemethanol-d11 is a valuable tool for metabolomics research, enabling accurate and precise quantification of cyclohexanemethanol and related compounds. Its application as an internal standard in both GC-MS and LC-MS methodologies is crucial for obtaining reliable data in studies of microbial metabolism, xenobiotic fate, and other areas where the analysis of cyclic alcohols is required. The protocols and principles outlined in these application notes provide a foundation for the successful implementation of **Cyclohexanemethanol-d11** in your research endeavors.

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